

Personal protective equipment for handling 3-Octyl acetate

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Compound of Interest

Compound Name: 3-Octyl acetate

Cat. No.: B1582175

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Essential Safety and Handling Guide for 3-Octyl Acetate

For laboratory professionals, including researchers, scientists, and drug development experts, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for handling **3-Octyl acetate**, covering personal protective equipment (PPE), operational procedures, and disposal plans to foster a secure laboratory environment.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **3-Octyl acetate**, offering a quick reference for its physical properties and safety parameters.

Table 1: Physical and Chemical Properties of **3-Octyl Acetate**

Property	Value
Molecular Formula	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.26 g/mol [1]
Appearance	Colorless, clear liquid[2]
Odor	Aromatic, with notes of rose, jasmine, apple, and lemon[3]
Boiling Point	191-192 °C at 760 mmHg[2]
Melting Point	-38.5 °C
Flash Point	69 °C (156.2 °F) - closed cup[4]
Density	0.86 g/mL at 25 °C[4]
Vapor Pressure	0.526 mmHg at 25 °C[2]
Solubility	Insoluble in water; Soluble in ethyl alcohol[5]

Table 2: Hazard and Personal Protection Information

Hazard Information	Personal Protective Equipment (PPE)
GHS Pictogram: GHS07 (Exclamation Mark)[4]	Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles[6]
Signal Word: Warning[4]	Skin Protection: Protective gloves and appropriate protective clothing to prevent skin exposure[7][8]
Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation) [4]	Respiratory Protection: Not typically required unless aerosols are generated.[9] Use a NIOSH-approved respirator if needed.
Storage Class: 10 - Combustible liquids[4]	Hand Protection: Inspect gloves prior to use.[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to standardized protocols is critical for minimizing risks associated with handling **3-Octyl acetate**.

Standard Handling Protocol:

- **Preparation:** Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[10\]](#)
- **Ventilation:** Work in a well-ventilated area.[\[10\]](#) Use a local exhaust ventilation system if there is a risk of inhalation.
- **Personal Protective Equipment (PPE):** Always wear the recommended PPE as detailed in Table 2. This includes safety glasses, chemical-resistant gloves, and a lab coat.
- **Avoiding Contact:** Avoid contact with skin, eyes, and clothing.[\[10\]](#) Do not breathe vapors or mists.
- **Hygiene:** Wash hands thoroughly after handling the substance.[\[7\]](#)[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[8\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[7\]](#) Keep away from heat, sparks, open flames, and other ignition sources.[\[11\]](#)

First Aid Measures:

- **After Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen.[\[7\]](#)
- **After Skin Contact:** Immediately wash the affected area with plenty of soap and water.[\[7\]](#) Remove contaminated clothing.
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[\[7\]](#)[\[5\]](#)
- **After Ingestion:** Do NOT induce vomiting. Rinse mouth with water.[\[6\]](#)

In all cases of exposure, seek medical attention if symptoms persist.[7][5]

Spill Response Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Remove all sources of ignition.[5] Contain the spill using inert absorbent materials such as sand, earth, or vermiculite.[5][12]
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.[6]
- Cleaning: Clean the spill area thoroughly.

Disposal Plan

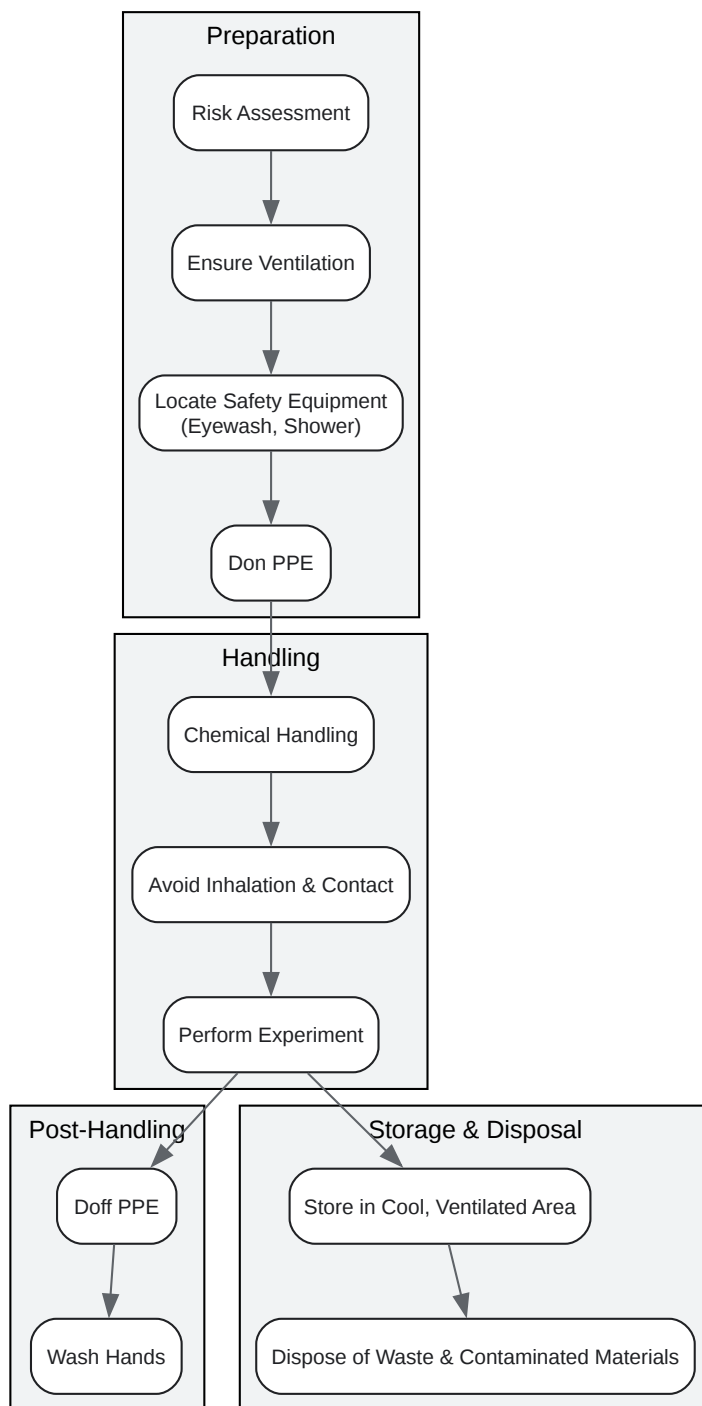
Proper disposal of **3-Octyl acetate** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Product: Dispose of **3-Octyl acetate** in accordance with local, state, and federal regulations. This should be done through a licensed waste disposal company.[10]
- Contaminated Packaging: Handle contaminated containers as you would the product itself. [9] Do not reuse empty containers.
- Environmental Precautions: Prevent the product from entering drains, surface water, or groundwater.[10][13]

Workflow for Handling 3-Octyl Acetate

The following diagram illustrates the logical workflow for the safe handling of **3-Octyl acetate** from initial preparation to final disposal.

Workflow for Safe Handling of 3-Octyl Acetate



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Caption: Logical workflow for handling **3-Octyl acetate**.

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